

(Tetrahydro-pyran-2-yl)-acetic Acid: A Technical Review

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Compound of Interest

Compound Name: (Tetrahydro-pyran-2-yl)-acetic acid

Cat. No.: B079629

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This technical guide provides a comprehensive review of the available scientific literature on **(Tetrahydro-pyran-2-yl)-acetic acid**. Due to the limited availability of detailed public data for this specific molecule, this document also includes relevant information on closely related compounds to provide a broader context for its potential synthesis, properties, and biological activities.

Chemical and Physical Properties

(Tetrahydro-pyran-2-yl)-acetic acid, also known by its CAS Number 13103-40-7, is a carboxylic acid derivative of tetrahydropyran.^{[1][2]} While extensive experimental data is scarce, the following table summarizes its basic chemical and physical properties gathered from various chemical suppliers.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₃	[1]
Molecular Weight	144.17 g/mol	[1]
CAS Number	13103-40-7	[1][2]
Appearance	Solid	[1]
Melting Point	55-57 °C	[2]
Boiling Point	110-112 °C (at 2 mmHg)	[2]
Purity	Typically ≥97%	[1][2]

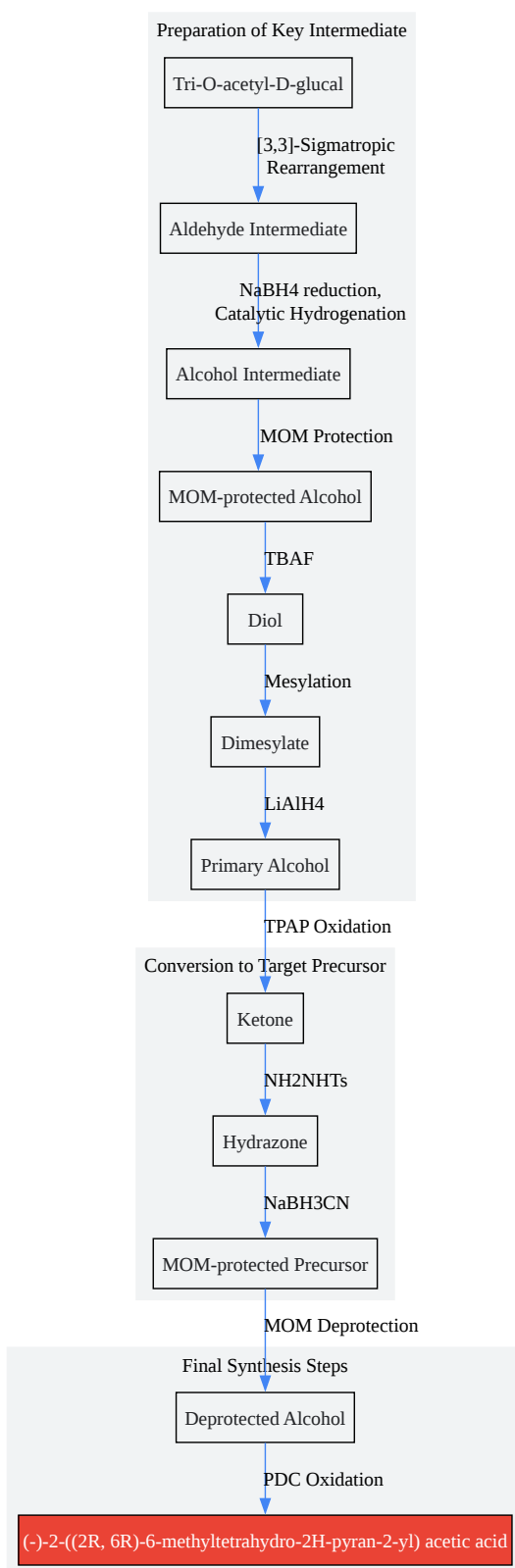
Synthesis and Experimental Protocols

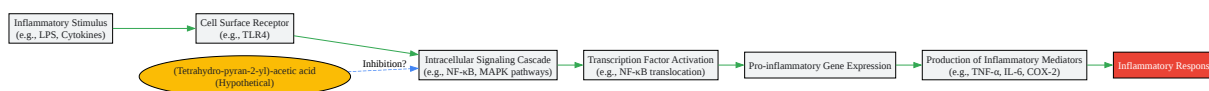
A detailed, peer-reviewed experimental protocol for the direct synthesis of **(Tetrahydro-pyran-2-yl)-acetic acid** is not readily available in the surveyed scientific literature. However, the synthesis of a structurally similar compound, (-)-2-((2R, 6R)-6-methyltetrahydro-2H-pyran-2-yl) acetic acid, has been reported and can serve as a valuable reference for a potential synthetic strategy.[3]

Illustrative Synthesis of a Related Tetrahydropyran Acetic Acid Derivative

The total synthesis of (-)-Civet, a methylated analog, was achieved from tri-O-acetyl-D-glucal. [3] The key steps involved the formation of the tetrahydropyran ring, followed by functional group manipulations to introduce the acetic acid moiety.

Experimental Workflow for the Synthesis of (-)-2-((2R, 6R)-6-methyltetrahydro-2H-pyran-2-yl) acetic acid





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References

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- 2. 2-(Tetrahydro-2H-pyran-2-yl)acetic acid | 13103-40-7 [sigmaaldrich.com]
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